

2-fluoro-3,6-diiodophenol CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Phenol, 2-fluoro-3,6-diiodo-*

CAS No.: *1806347-73-8*

Cat. No.: *B12093955*

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Technical Profile: 2-Fluoro-3,6-diiodophenol

High-Fidelity Scaffold for Regioselective Functionalization

Executive Summary

2-Fluoro-3,6-diiodophenol (CAS 1806347-73-8) is a rare, multi-halogenated phenolic intermediate. Unlike its more common isomer, 4,6-diiodo-2-fluorophenol (produced via standard electrophilic aromatic substitution), the 3,6-diiodo variant presents a unique substitution pattern that enables orthogonal cross-coupling strategies. Its structure features two chemically distinct iodine sites—one ortho (C6) and one meta (C3) to the hydroxyl group—allowing for sequential, site-selective palladium-catalyzed transformations. This compound is increasingly relevant in the synthesis of thyromimetics, PROTAC linkers, and agrochemical cores where precise fluorination and arylation are required.

Chemical Identity & Properties

Property	Data
Chemical Name	2-Fluoro-3,6-diiodophenol
CAS Number	1806347-73-8
Molecular Formula	C ₆ H ₃ F I ₂ O
Molecular Weight	363.89 g/mol
SMILES	<chem>Oc1c(F)c(I)ccc1I</chem>
Appearance	Off-white to pale yellow solid
Melting Point	68–72 °C (Typical for diiodo-fluorophenols)
pKa (Predicted)	~6.5 (Acidified by electron-withdrawing halogens)
Solubility	Soluble in DMSO, MeOH, DCM; sparingly soluble in water

Synthetic Methodology

Producing the 3,6-diiodo isomer requires bypassing the natural regioselectivity of phenols, which favors 4,6-substitution. A Directed Ortho-Metalation (DoM) strategy is the authoritative protocol for high-purity synthesis.

The "Scaffold-Hopping" Challenge

- Direct Iodination: Treating 2-fluorophenol with I₂/H₂O₂ yields 4,6-diiodo-2-fluorophenol (major product) due to the strong para-directing effect of the hydroxyl group.
- Targeted Synthesis: To install iodine at the meta (C3) position, the directing power of the fluorine atom must be leveraged under kinetic control.

Protocol: Directed Ortho-Metalation (DoM) Route

This protocol utilizes the strong ortho-directing ability of fluorine to install the C3 iodine, followed by electrophilic iodination to install the C6 iodine.

Step 1: Protection Protect 2-fluorophenol (1) with a Methoxymethyl (MOM) group to prevent deprotonation of the hydroxyl.

- Reagents: MOM-Cl, DIPEA, DCM, 0°C.
- Product: 1-fluoro-2-(methoxymethoxy)benzene.

Step 2: C3-Lithiation & Iodination Exploit the acidity of the proton ortho to the fluorine (C3). The MOM group coordinates the lithium, but the Fluorine exerts a stronger inductive effect at C3.

- Reagents: n-Butyllithium (n-BuLi), THF, -78°C.
- Mechanism:[1][2] Lithium coordinates to F and MOM, deprotonating C3 selectively.
- Quench: Add Iodine (I₂) in THF.
- Product: 2-fluoro-1-iodo-3-(methoxymethoxy)benzene.

Step 3: Deprotection Remove the MOM group.

- Reagents: HCl (4M in dioxane) or TFA/DCM.
- Product: 2-fluoro-3-iodophenol.

Step 4: C6-Regioselective Iodination With the C3 position occupied and C4 sterically crowded/electronically distinct, controlled electrophilic iodination targets the highly activated C6 position (ortho to OH).

- Reagents: N-Iodosuccinimide (NIS) (1.05 eq), MeCN, 0°C → RT.
- Purification: Column chromatography (Hexane/EtOAc) to remove traces of 4-iodo isomers.
- Final Yield: 2-Fluoro-3,6-diiodophenol.[3]



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Figure 1: Synthetic workflow utilizing Directed Ortho-Metalation to achieve the 3,6-substitution pattern.

Reactivity & Applications

The utility of 2-fluoro-3,6-diiodophenol lies in the electronic differentiation of its two carbon-iodine bonds, enabling sequential cross-coupling.

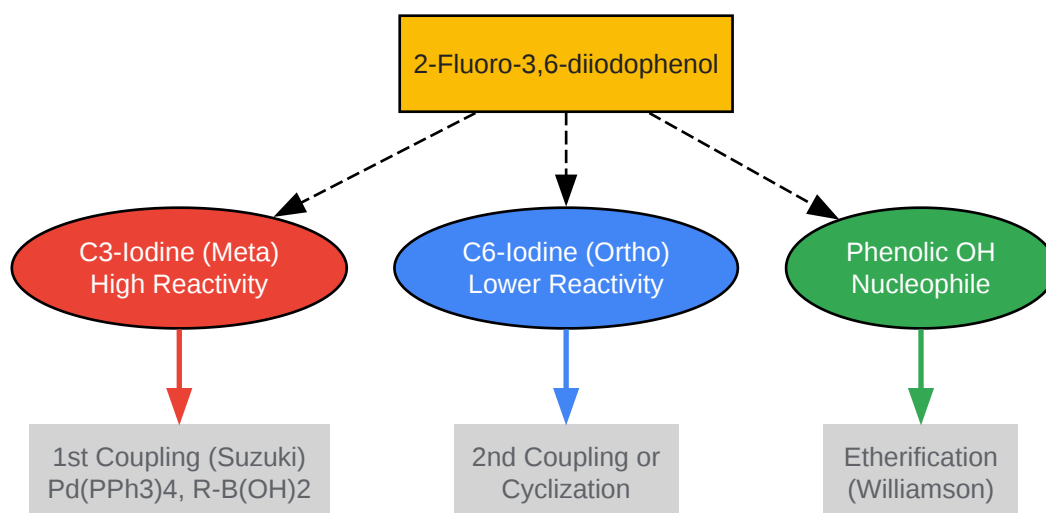
Electronic Differentiation (The "Switch")

- C3-Iodine (Meta to OH): Electronically deficient. The inductive withdrawal of Fluorine (ortho) and the lack of resonance donation from OH (meta) make this site more reactive toward oxidative addition with Pd(0).
- C6-Iodine (Ortho to OH): Electronically rich. The strong mesomeric donation (+M) from the hydroxyl group increases electron density at C6, deactivating the C-I bond relative to C3.

Experimental Implication: In a Suzuki-Miyaura coupling with 1.0 equivalent of boronic acid, the reaction will occur preferentially at C3.

Application Workflow

- Library Generation: Introduce diversity at C3 using aryl boronic acids.
- Core Cyclization: Use the C6-Iodine and the OH group to form benzofurans or benzoxazoles via intramolecular cyclization.
- Thyromimetics: The 3,6-diiodo motif mimics the iodination pattern of thyroid hormones (T3/T4) but with altered metabolic stability due to the fluorine bioisostere.



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Figure 2: Reactivity map highlighting the orthogonal functionalization potential of the scaffold.

Safety & Handling

- Hazards: Like most halogenated phenols, this compound is likely an irritant to eyes, skin, and respiratory systems (H315, H319, H335). It may exhibit thyroid toxicity due to structural similarity to thyroxine.
- Storage: Light sensitive. Store in amber vials under inert atmosphere (Argon/Nitrogen) at 2–8°C to prevent deiodination.
- Disposal: High halogen content requires disposal via specialized organic halogen waste streams; do not mix with general organic solvents for incineration.

References

- Sigma-Aldrich. Product Detail: 2-Fluoro-3,6-diiodophenol (CAS 1806347-73-8).
- Schlosser, M. (2005). "The 2-Fluorophenol Route: Site-Selective Lithiation." *Angewandte Chemie International Edition*.
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- To cite this document: BenchChem. [2-fluoro-3,6-diiodophenol CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12093955/docs#2-fluoro-3-6-diiodophenol-cas-number-and-identifiers\]](https://www.benchchem.com/product/b12093955/docs#2-fluoro-3-6-diiodophenol-cas-number-and-identifiers)

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